

An In-depth Technical Guide on N-Methyl-d3-form-d1-amide

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Compound of Interest

Compound Name: N-Methyl-d3-form-d1-amide

Cat. No.: B12315209

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This technical guide provides a comprehensive overview of the physical and chemical properties of **N-Methyl-d3-form-d1-amide**, an isotopically labeled analog of N-methylformamide. The information is tailored for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds for enhanced analytical tracking and quantification.

Chemical Identity and Physical Properties

N-Methyl-d3-form-d1-amide is a deuterated form of N-methylformamide where four hydrogen atoms have been replaced by deuterium isotopes. This substitution is strategically placed on the N-methyl group (-NCD₃) and the formyl group (-CDO). The primary utility of this compound lies in its application as an internal standard for mass spectrometry-based analyses and as a tracer in metabolic or environmental studies.^[1] Its physical appearance is that of a liquid at room temperature, typically colorless or pale yellow, with a characteristic amine-like odor.^[2]

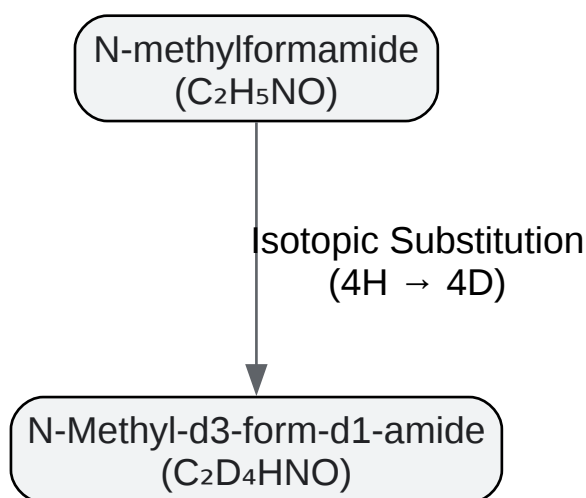
The key quantitative properties of **N-Methyl-d3-form-d1-amide** are summarized in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	110505-55-0	[1] [2] [3]
Molecular Formula	C ₂ D ₄ HNO	
Molecular Weight	63.09 g/mol	
Physical State	Liquid at room temperature	
Appearance	Colorless to pale yellow liquid	
Boiling Point	182.5 °C at 760 mmHg	
Density	0.932 g/cm ³	
Flash Point	81.5 °C	
Solubility	While specific data is not available, simple amides with five or six carbons or fewer are generally soluble in water due to the polarity of the amide group and its capacity for hydrogen bonding.	

Structural Information and Isotopic Labeling

The defining feature of **N-Methyl-d3-form-d1-amide** is its isotopic enrichment. The deuterium atoms create a mass shift compared to the unlabeled parent compound, N-methylformamide (MW 59.07 g/mol), which is essential for its function in analytical chemistry.

The relationship between the parent compound and its deuterated analog is illustrated below. The isotopic substitution provides a distinct mass signature without significantly altering the chemical behavior of the molecule, making it an ideal internal standard.



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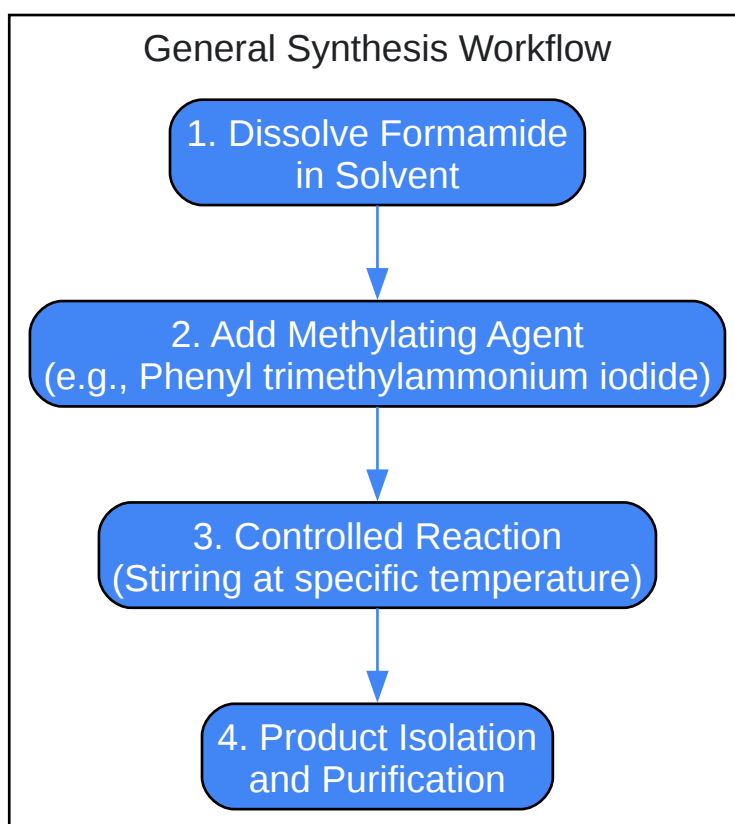
Figure 1. Logical relationship between N-methylformamide and its deuterated analog.

Experimental Protocols and Applications

While specific, detailed experimental protocols for this compound are proprietary to various research applications, a general methodology for its synthesis can be described. Its primary applications are found in scientific research where precise quantification is necessary.

The synthesis of **N-Methyl-d3-form-d1-amide** is typically achieved through the monoselective N-methylation of a deuterated formamide precursor. The general workflow involves dissolving the formamide in a suitable solvent, followed by the introduction of a methylating agent under controlled temperature conditions.

A generalized workflow for this chemical synthesis is outlined in the diagram below.



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Figure 2. Generalized workflow for the synthesis of **N-Methyl-d3-form-d1-amide**.

- **Analytical Chemistry:** It is widely employed as an internal standard to enhance the accuracy and precision of analytical measurements, particularly in liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS) methods.
- **Pharmaceutical Development:** In drug metabolism and pharmacokinetic (DMPK) studies, this compound can be used as a tracer to study the metabolic fate of N-methylformamide-containing drugs.
- **Environmental Studies:** Its isotopic label allows researchers to track the movement, degradation, and environmental impact of related chemical compounds.

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References

- [1. Cas 110505-55-0,N-METHYL-D3-FORM-D1-AMIDE | lookchem \[lookchem.com\]](#)
- [2. Buy N-METHYL-D3-FORM-D1-AMIDE \(EVT-1443672\) | 110505-55-0 \[evitachem.com\]](#)
- [3. N-Methyl-d3-form-d1-amide | LGC Standards \[lgcstandards.com\]](#)
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